

Schisandrin C: A Versatile Tool for Probing Cancer Biology and Drug Discovery

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Compound of Interest

Compound Name: SID 3712249

Cat. No.: B1681751

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Schisandrin C, a dibenzocyclooctadiene lignan isolated from the fruit of *Schisandra chinensis*, has emerged as a significant bioactive compound in the field of cancer biology. Its multifaceted mechanisms of action, including the induction of apoptosis, cell cycle arrest, and modulation of the tumor immune microenvironment, make it a valuable tool for investigating cancer pathogenesis and a potential candidate for therapeutic development. These application notes provide a comprehensive overview of Schisandrin C's utility in cancer research, complete with detailed protocols for key experimental assays and a summary of its cytotoxic effects on various cancer cell lines.

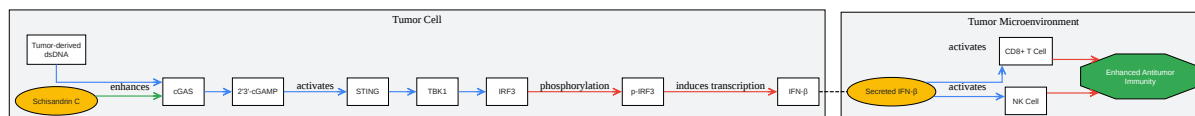
Data Presentation: Cytotoxicity of Schisandrin C

Schisandrin C exhibits a dose-dependent cytotoxic effect on a range of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of the compound's potency, are summarized below.

Cell Line	Cancer Type	Incubation Time (h)	IC50 (μM)	Reference
Bel-7402	Human Hepatocellular Carcinoma	48	81.58 ± 1.06	[1]
KB-3-1	Human Nasopharyngeal Carcinoma	48	108.00 ± 1.13	[1]
Bcap37	Human Breast Cancer	48	136.97 ± 1.53	[1]
U937	Human Leukemia	Not Specified	Dose-dependent inhibition	[2]
4T1	Murine Breast Cancer	Not Specified	Showed tumor growth inhibition in vivo	[3][4]
MC38	Murine Colon Cancer	Not Specified	Showed tumor growth inhibition in vivo	[3][4]

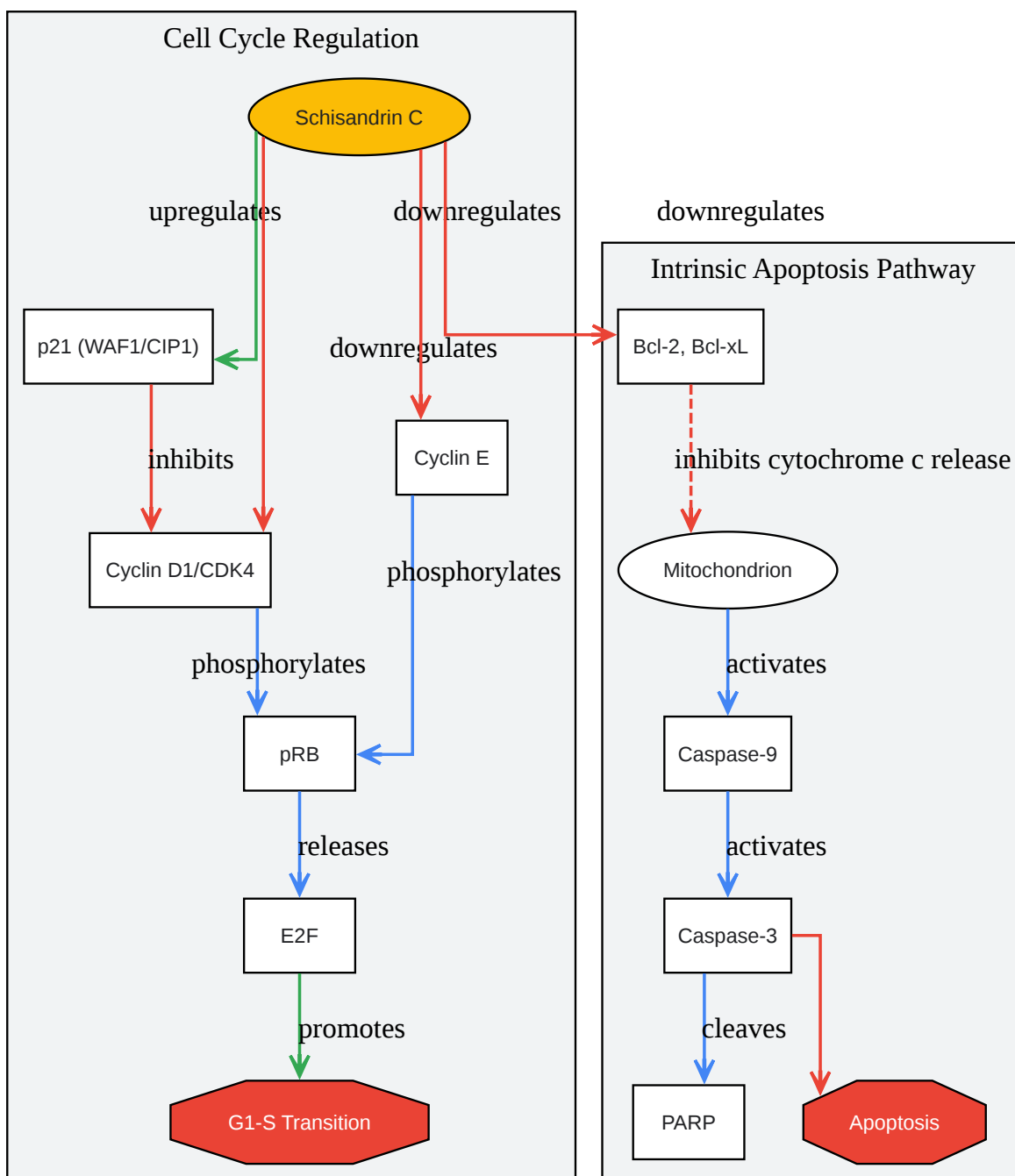
Key Signaling Pathways Modulated by Schisandrin C

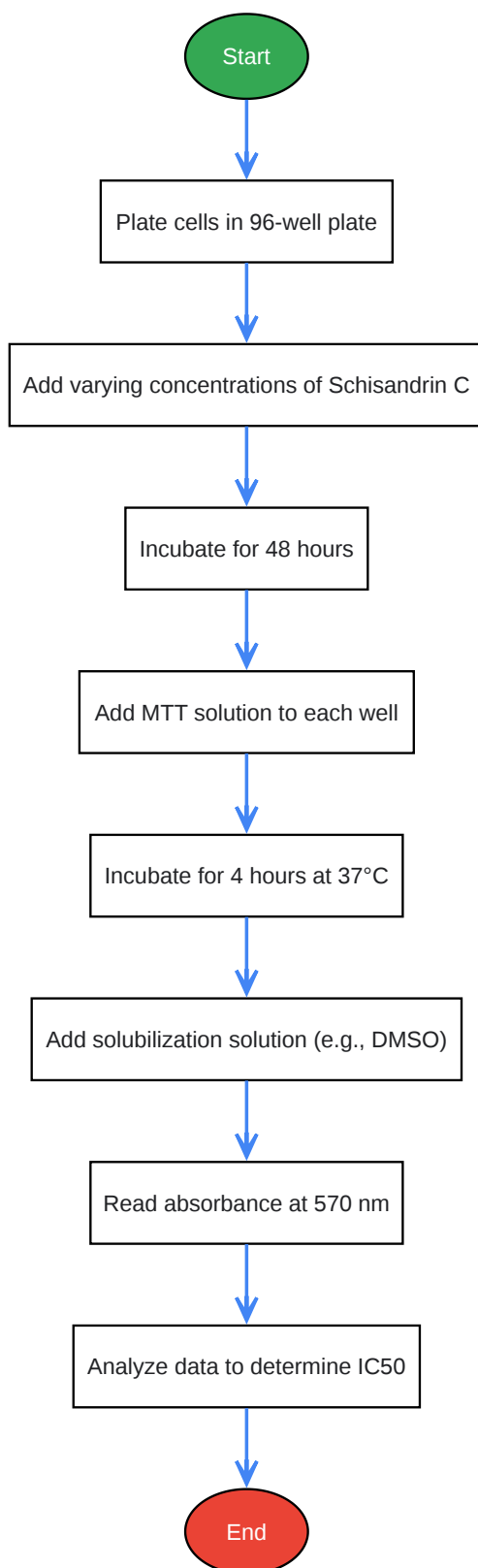
Schisandrin C exerts its anti-cancer effects by modulating several critical signaling pathways. These include the activation of the innate immune system via the cGAS-STING pathway, induction of G1 cell cycle arrest, and triggering of the intrinsic apoptosis pathway.



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Schisandrin C enhances the cGAS-STING pathway, boosting antitumor immunity.[3][4]





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- To cite this document: BenchChem. [Schisandrin C: A Versatile Tool for Probing Cancer Biology and Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681751#schisandrin-c-as-a-tool-in-cancer-biology]

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